

Dodacin Hydrochloride: A Technical Guide to its Antimicrobial Spectrum

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Compound of Interest

Compound Name: *Dodacin hydrochloride*

Cat. No.: *B098831*

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Introduction

Dodacin hydrochloride, a salt of N-(2-((2-(dodecylamino)ethyl)amino)ethyl)glycine, is a cationic amphoteric surfactant with established efficacy as a broad-spectrum antimicrobial agent. It is a key component in various disinfectant formulations, notably under the trade name Tego 51. This technical guide provides a comprehensive overview of the antimicrobial activity of **Dodacin hydrochloride**, detailing its spectrum of action, available quantitative data, and the experimental protocols used for its evaluation.

Spectrum of Antimicrobial Activity

Dodacin hydrochloride exhibits a wide range of antimicrobial activity, demonstrating effectiveness against a variety of microorganisms, including Gram-positive and Gram-negative bacteria, fungi, and enveloped viruses. Its primary mechanism of action is attributed to its surfactant properties, which lead to the disruption of microbial cell membranes, causing leakage of intracellular components and ultimately, cell death.

Antibacterial Activity

Dodacin hydrochloride is effective against a broad array of bacteria. Studies have demonstrated its bactericidal action against both Gram-positive and Gram-negative species.

Antifungal Activity

The compound also possesses significant fungicidal properties, inhibiting the growth of various yeasts and molds.

Antiviral Activity

Limited evidence suggests that **Dodacin hydrochloride** is effective against enveloped viruses, likely due to the disruption of the viral envelope by its surfactant action.

Quantitative Antimicrobial Data

While extensive tables of Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values for a wide range of specific microorganisms are not readily available in published literature, existing data from studies on formulations containing **Dodacin hydrochloride** (such as Tego 51) provide valuable insights into its potency.

Table 1: Log Reduction of Various Microorganisms by a Formulation Containing **Dodacin Hydrochloride**

Microorganism	Surface	Log Reduction	Contact Time
Bacillus subtilis	Stainless Steel	>4.68	< 1 minute
Wall	>4.81	< 1 minute	
Floor	>3.85	< 1 minute	
Curtain	>4.88	< 1 minute	
Pseudomonas aeruginosa	Stainless Steel	>4.00	< 1 minute
Wall	>4.34	< 1 minute	
Floor	>3.85	< 1 minute	
Curtain	>4.04	< 1 minute	
Candida albicans	Stainless Steel	>4.11	< 1 minute
Wall	>4.18	< 1 minute	
Floor	>4.95	< 1 minute	
Curtain	>4.48	< 1 minute	
Aspergillus niger	Stainless Steel	3.02	15 minutes
Wall	2.94	15 minutes	
Floor	2.91	15 minutes	
Curtain	3.10	15 minutes	

Data adapted from a disinfectant validation study of Tego 51.[\[1\]](#)

Table 2: Reported Minimum Inhibitory and Bactericidal Concentrations

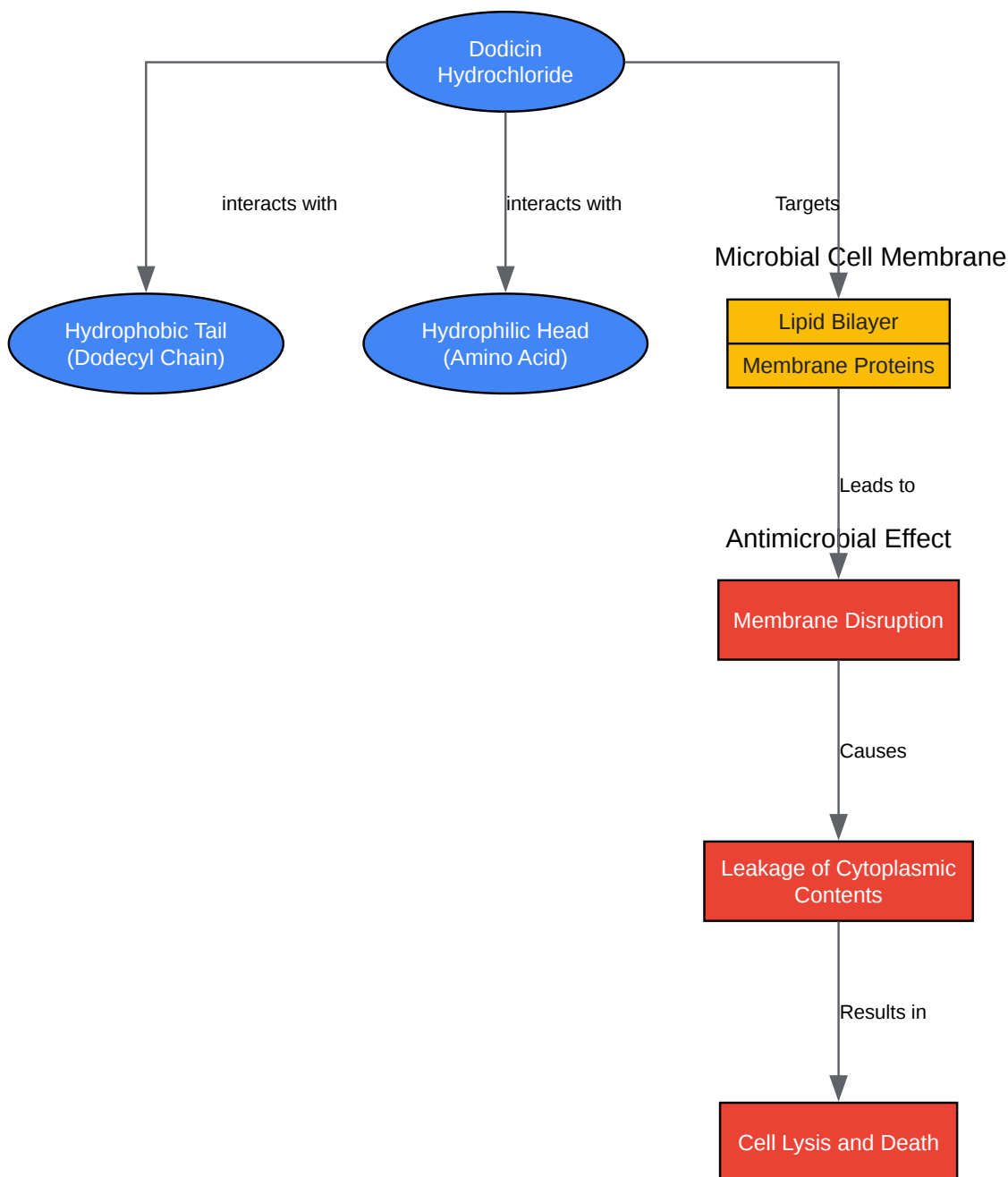
Product/Compound	Method	Organism(s)	Concentration	Reference
Tego 51	MIC in gelatin	General microbiological activity	90 ppm	[2]
Tego 51	Bactericidal	Food-contaminating bacteria	1.8%	[2]
Tego 51	Inhibition	Various bacterial strains	0.00078% - 0.0125%	[2]

Mechanism of Action

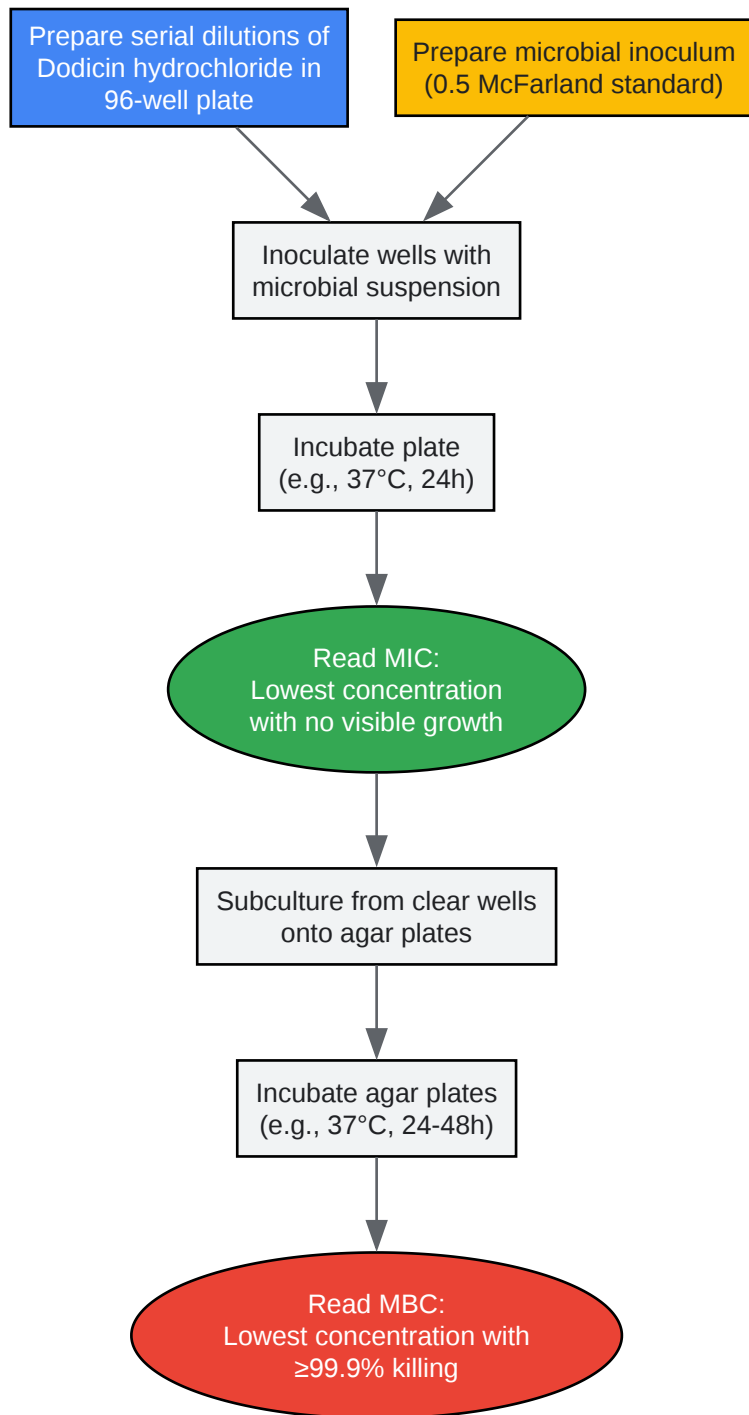
As an amphoteric surfactant, the primary antimicrobial mechanism of **Dodacin hydrochloride** involves the disruption of the microbial cell membrane. The molecule possesses both a hydrophobic dodecyl chain and a hydrophilic amino acid head. This structure allows it to intercalate into the lipid bilayer of the cell membrane, leading to a loss of membrane integrity, leakage of essential cytoplasmic contents, and ultimately cell lysis.

General Mechanism of Action of Dodecin Hydrochloride

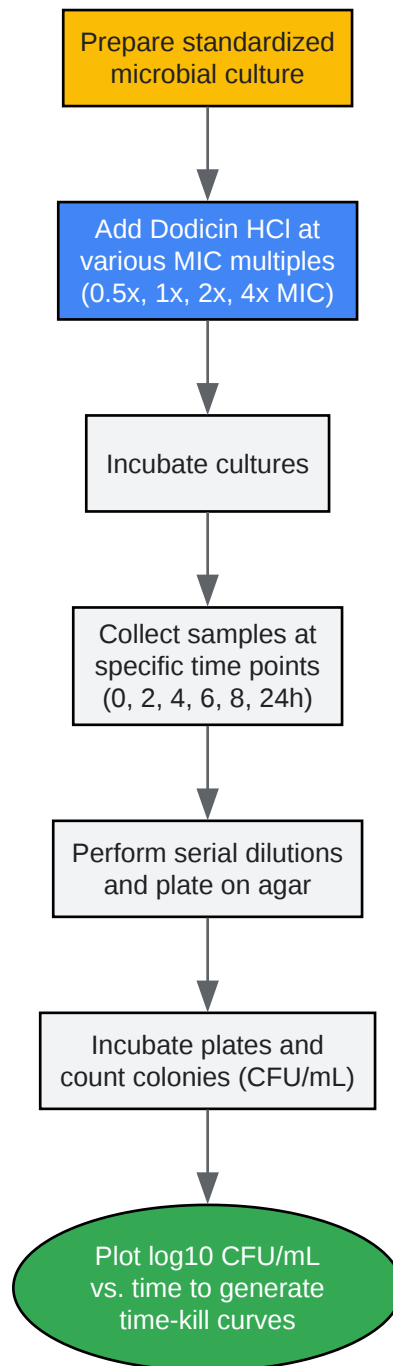
Dodecin Hydrochloride Molecule



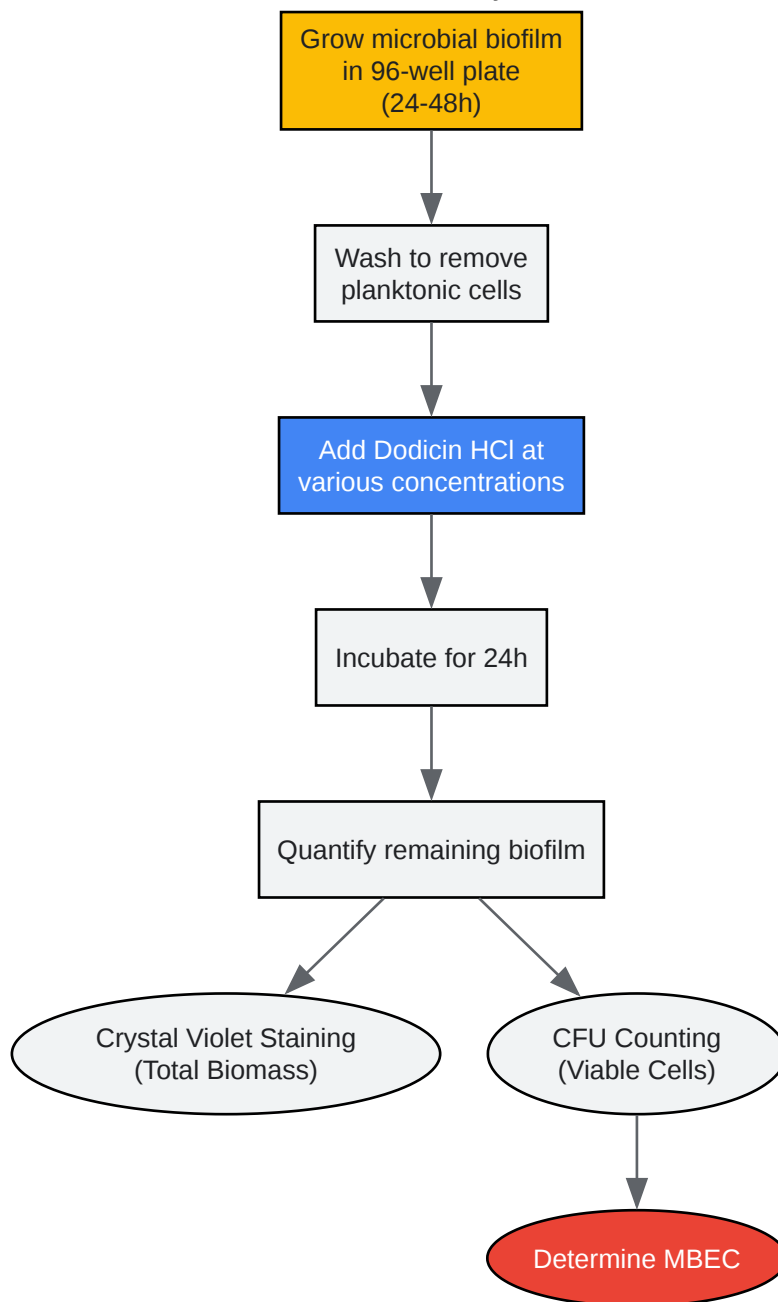
Workflow for MIC/MBC Determination



Time-Kill Assay Workflow



Biofilm Eradication Assay Workflow



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References

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